

# Isochlortetracycline as a Metabolite in Animal Studies: A Technical Guide

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## Compound of Interest

Compound Name: *Isochlortetracycline*

Cat. No.: *B565029*

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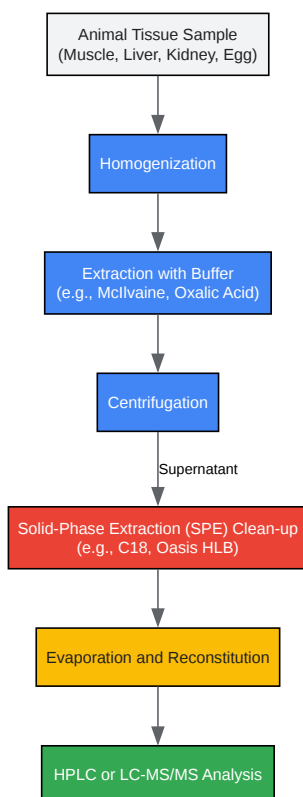
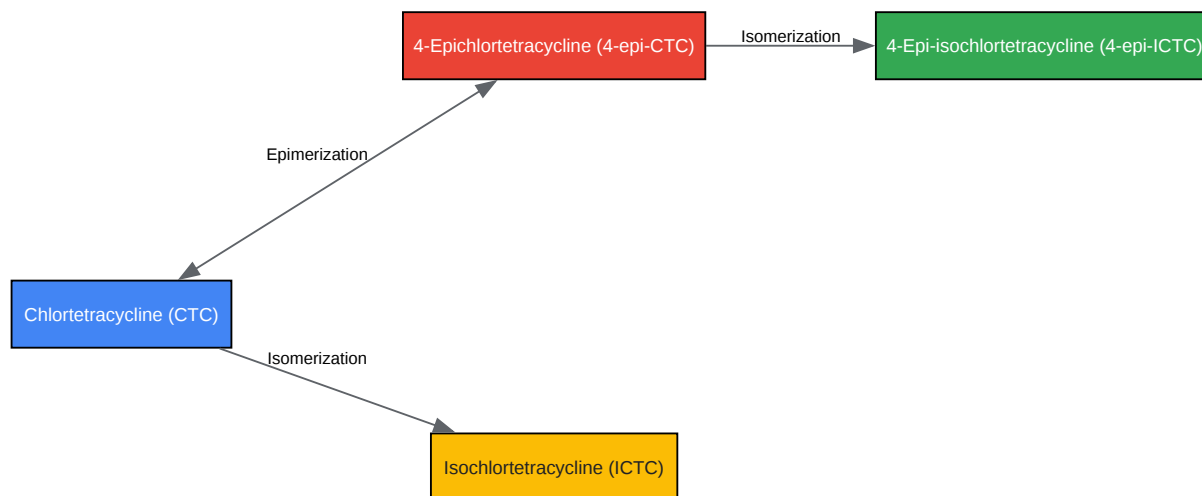
For Researchers, Scientists, and Drug Development Professionals

## Introduction

Chlortetracycline (CTC) is a broad-spectrum tetracycline antibiotic extensively used in veterinary medicine for therapeutic and prophylactic purposes in food-producing animals. The metabolism of CTC in animals is a critical area of study for ensuring food safety, understanding drug efficacy, and complying with regulatory standards for drug residues. A significant metabolite of CTC is **isochlortetracycline** (ICTC), an inactive isomer formed in vivo. This technical guide provides an in-depth overview of **isochlortetracycline** as a metabolite in animal studies, focusing on its formation, quantification, and the analytical methodologies employed for its detection.

## Metabolic Pathway of Chlortetracycline to Isochlortetracycline

Chlortetracycline undergoes epimerization and isomerization in vivo to form several related compounds. The primary pathway involves the conversion of CTC to its C4-epimer, 4-epichlortetracycline (4-epi-CTC). Both CTC and 4-epi-CTC can then undergo isomerization to form **isochlortetracycline** (ICTC) and 4-epi-**isochlortetracycline** (4-epi-ICTC), respectively. These isomers are considered significant metabolites, particularly in avian species.<sup>[1][2]</sup> The formation of these metabolites is crucial in residue analysis as regulatory limits often consider the sum of the parent drug and its epimers.



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## References

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